

reductive amination using **trans-3-hydroxy-4-phenoxy-pyrrolidine**

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Compound of Interest

Compound Name: *trans-3-Hydroxy-4-phenoxy-pyrrolidine*

Cat. No.: B8328214

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Executive Summary

This guide details the protocol for the reductive amination of **trans-3-hydroxy-4-phenoxy-pyrrolidine**, a high-value chiral building block often utilized in the synthesis of kinase inhibitors (e.g., BTK, JAK pathways) and GPCR ligands.

While primary amines undergo reductive amination readily, this specific secondary amine presents unique challenges:

- **Steric Bulk:** The C4-phenoxy group creates significant steric hindrance near the nitrogen center.
- **Electronic Deactivation:** The inductive effect of the oxygenated ring substituents can reduce nucleophilicity.
- **Stereochemical Integrity:** The trans-relationship between the C3-hydroxyl and C4-phenoxy groups must be preserved.

This note provides two validated workflows: a Standard Protocol using Sodium Triacetoxyborohydride (STAB) for aldehydes and reactive ketones, and an Advanced Protocol using Titanium(IV) Isopropoxide for sterically hindered or electron-deficient ketones.

Chemical Profile & Mechanistic Strategy

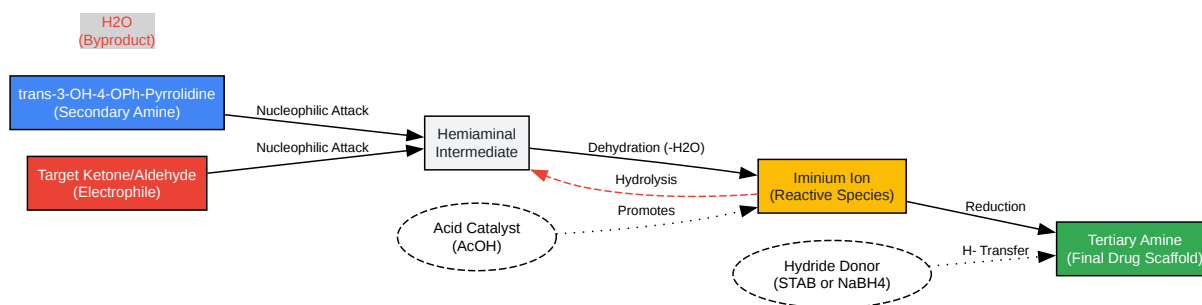
The Nucleophile: **trans-3-hydroxy-4-phenoxy-pyrrolidine** contains a secondary amine. In reductive amination, it must attack the carbonyl carbon of the electrophile to form a positively charged iminium ion (not a neutral imine, which forms with primary amines).

The Challenge: The formation of the iminium ion is an equilibrium process. Because water is a byproduct, the equilibrium often favors the starting materials. Furthermore, the iminium species is sterically crowded.

The Solution:

- Selectivity: We utilize hydride donors that reduce the iminium ion faster than the carbonyl starting material.[1][2]
- Equilibrium Shift: We employ dehydrating conditions or Lewis acids ($\text{Ti}(\text{OiPr})_4$) to force iminium formation.

Mechanistic Pathway (Graphviz Visualization)



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Figure 1: Mechanistic flow of secondary amine reductive amination. Note that the Iminium Ion is the obligate intermediate for reduction.

Experimental Protocols

Method A: The Standard Protocol (STAB)

Best for: Aldehydes and unhindered cyclic ketones (e.g., cyclohexanone).

Reagents:

- Amine: **trans-3-hydroxy-4-phenoxy-pyrrolidine** (1.0 equiv)
- Electrophile: Aldehyde/Ketone (1.1 – 1.2 equiv)
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.4 – 1.6 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or DCM (Anhydrous)
- Additive: Acetic Acid (AcOH) (1.0 equiv - Optional, use only if reaction is sluggish)

Step-by-Step Procedure:

- Preparation: In a flame-dried round-bottom flask under Nitrogen/Argon, dissolve **trans-3-hydroxy-4-phenoxy-pyrrolidine** (1.0 equiv) in DCE (0.1 M concentration).
- Carbonyl Addition: Add the aldehyde or ketone (1.1 equiv).^[3]
 - Note: If the amine is supplied as a hydrochloride salt, add 1.0 equiv of Triethylamine (TEA) to liberate the free base.
- Incubation (The "Pre-complexation"): Stir for 15–30 minutes at room temperature. This allows the hemiaminal equilibrium to establish.
- Reduction: Add Sodium Triacetoxyborohydride (STAB) in one portion.
 - Why STAB? It is mild and does not reduce aldehydes/ketones significantly at neutral pH, preventing the formation of alcohol side products [1].

- Monitoring: Stir at room temperature for 2–16 hours. Monitor by LC-MS (Look for M+H of product; disappearance of amine).
- Quench: Quench by adding saturated aqueous NaHCO₃ solution. Stir for 15 minutes until gas evolution ceases.

Method B: The Lewis-Acid Mediated Protocol (Ti(OiPr)₄)

Best for: Sterically hindered ketones, electron-deficient ketones, or when Method A fails.

Reagents:

- Amine: **trans-3-hydroxy-4-phenoxy-pyrrolidine** (1.0 equiv)
- Electrophile: Ketone (1.1 – 1.2 equiv)
- Lewis Acid: Titanium(IV) Isopropoxide (Ti(OiPr)₄) (1.2 – 1.5 equiv)
- Reductant: Sodium Borohydride (NaBH₄) (2.0 equiv) OR Sodium Cyanoborohydride (NaCNBH₃)
- Solvent: THF or Methanol (for the reduction step)[4]

Step-by-Step Procedure:

- Neat Mixing: In a dried vial, combine the amine and the ketone.
- Titanium Addition: Add Ti(OiPr)₄ (neat) via syringe. Caution: The solution may become viscous.
 - Mechanism:[2][4][5][6] Titanium acts as a water scavenger and a Lewis acid, coordinating to the carbonyl oxygen to facilitate nucleophilic attack and driving the equilibrium toward the iminium species [2].
- Imine Formation: Stir the mixture (neat or in minimal dry THF) for 2–6 hours at ambient temperature (or 40°C if highly hindered).

- Dilution: Dilute the reaction mixture with absolute Methanol or Ethanol (approx. 2 mL per mmol amine).
- Reduction: Carefully add NaBH₄ (solid) in small portions. Caution: Exothermic with gas evolution.
- Workup (Critical):
 - Add 1N NaOH or water to quench. A thick white precipitate (Titanium dioxide/hydroxide) will form.
 - Filter the mixture through a Celite pad to remove the titanium salts. Wash the pad with EtOAc.

Purification & Analysis

The amphoteric nature of the product (amine + alcohol + ether) requires careful purification.

Extraction Strategy:

- Acid/Base Wash:
 - Extract the organic layer with 1N HCl (The product moves to the aqueous phase as the salt).
 - Wash the aqueous phase with Ether/EtOAc (Removes non-basic impurities like unreacted ketone).
 - Basify the aqueous phase to pH >10 using 2N NaOH.
 - Extract back into DCM or EtOAc. This yields high-purity amine.^{[3][7][8]}

Chromatography:

- Stationary Phase: Silica Gel.
- Mobile Phase: DCM:MeOH (95:5) + 1% NH₄OH (or 1% Triethylamine).

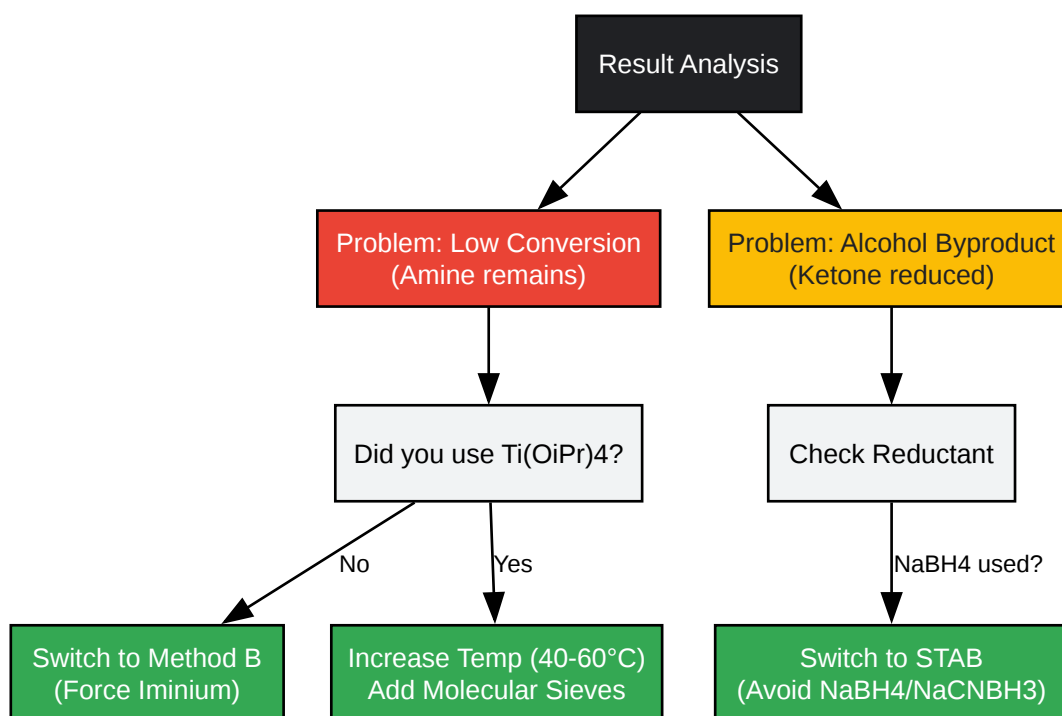
- Note: The ammonia/TEA is crucial to prevent the amine from streaking on the silica.

Data Summary Table: Reagent Selection Guide

Variable	Method A (STAB)	Method B (Ti-Mediated)
Primary Use Case	Aldehydes, Reactive Ketones	Hindered Ketones, "Dead" Reactions
Moisture Sensitivity	Moderate (STAB tolerates trace H ₂ O)	High (Ti(OiPr) ₄ hydrolyzes instantly)
Selectivity	Excellent (No alcohol byproduct)	Good (Requires stepwise addition)
Workup Difficulty	Low (Simple extraction)	Medium (Requires filtration of Ti-salts)
Reaction Time	2–16 Hours	6–24 Hours

Troubleshooting & Optimization Logic

Use the following decision tree to optimize yields if the standard protocol underperforms.



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Figure 2: Optimization Decision Matrix for Secondary Amine Reductive Amination.

Critical Note on Stereochemistry: The trans-3-hydroxy-4-phenoxy stereocenter is generally stable under these reducing conditions. However, avoid high heat (>80°C) or strong Lewis acids for prolonged periods, which could theoretically promote elimination or epimerization via an aziridinium intermediate (though unlikely with the phenoxy group). Always verify stereochemical retention via 2D-NMR (NOESY) or Chiral HPLC.

References

- Abdel-Magid, A. F., Carson, K. G., Harris, B. D., Maryanoff, C. A., & Shah, R. D. (1996). [1][6][9][10] Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. [4][5][6][10][11][12][13] Studies on Direct and Indirect Reductive Amination Procedures. [5][6][10][11] The Journal of Organic Chemistry, 61(11), 3849–3862. [5][6] [\[Link\]](#)
- Mattson, R. J., Pham, K. M., Leuck, D. J., & Cowen, K. A. (1990). An Improved Method for Reductive Alkylation of Amines Using Titanium(IV) Isopropoxide and Sodium Cyanoborohydride. [12] The Journal of Organic Chemistry, 55(8), 2552–2554. [\[Link\]](#)
- Bhattacharyya, S. (1995). Titanium(IV) Isopropoxide-Mediated Reductive Amination of Carbonyl Compounds with Sodium Borohydride. [3][14][15] Journal of the Chemical Society, Perkin Transactions 1, (18), 2201-2202. [\[Link\]](#)

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Sources

- 1. Sodium triacetoxyborohydride [\[organic-chemistry.org\]](http://organic-chemistry.org)
- 2. Density Functional Theory Study on the Selective Reductive Amination of Aldehydes and Ketones over Their Reductions to Alcohols Using Sodium Triacetoxyborohydride - PMC [\[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)

- [3. Titanium\(IV\) Isopropoxide Mediated Solution Phase Reductive Amina...: Ingenta Connect \[ingentaconnect.com\]](#)
- [4. Reductive Amination - Common Conditions \[commonorganicchemistry.com\]](#)
- [5. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [6. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [7. Titanium\(IV\) isopropoxide mediated solution phase reductive amination on an automated platform: application in the generation of urea and amide libraries - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Amine synthesis by reductive amination \(reductive alkylation\) \[organic-chemistry.org\]](#)
- [10. Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures \[organic-chemistry.org\]](#)
- [11. Abdel-Magid, A.F., Carson, K.G. and Harris, B.D. \(1996\) Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures. The Journal of Organic Chemistry, 61, 3849-3862. - References - Scientific Research Publishing \[scirp.org\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Synthesis of Secondary N-Methylamines with Ti\(i-PrO\)₄/NaBH₄/MeNH₂ - \[www.rhodium.ws\] \[chemistry.mdma.ch\]](#)
- [15. "Facile Preparation of N-methyl Secondary Amines by Titanium\(IV\) Isopro" by Kurt A. Neidigh, Mitchell A. Avery et al. \[ecommons.udayton.edu\]](#)
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